

Molecular formula and molecular weight of 3-Aminobenzyl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminobenzyl alcohol

Cat. No.: B048899

[Get Quote](#)

Core Chemical Properties of 3-Aminobenzyl Alcohol

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides the essential molecular details for **3-Aminobenzyl alcohol**, a compound utilized in the synthesis of various biologically active molecules.

Molecular Formula and Weight

The foundational chemical data for **3-Aminobenzyl alcohol** is summarized in the table below. This information is critical for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value
Molecular Formula	C ₇ H ₉ NO ^{[1][2][3][4]}
Linear Formula	H ₂ NC ₆ H ₄ CH ₂ OH
Molecular Weight	123.15 g/mol ^{[1][2][4]}
IUPAC Name	(3-aminophenyl)methanol ^{[1][3]}
CAS Number	1877-77-6 ^{[1][2]}

This guide is intended to provide the core quantitative data for **3-Aminobenzyl alcohol**. Further in-depth analysis, including experimental protocols and signaling pathway visualizations, would require dedicated laboratory research and specialized software tools beyond the scope of this document.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Aminobenzyl alcohol | C7H9NO | CID 80293 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Aminobenzylalcohol | 1877-77-6 [chemicalbook.com]
- 3. 3-Aminobenzyl alcohol, 98+% | Fisher Scientific [fishersci.ca]
- 4. 3-aminobenzyl alcohol [stenutz.eu]
- To cite this document: BenchChem. [Molecular formula and molecular weight of 3-Aminobenzyl alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048899#molecular-formula-and-molecular-weight-of-3-aminobenzyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com